Application Note: Synthesis and Characterization of ^{15}N-Labeled Nitrobenzene for Research Applications

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Compound of Interest

Compound Name:	*Nitrobenzene-15N*
CAS No.:	*3681-79-6*
Cat. No.:	*B1365361*

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Abstract

Isotopic labeling is a powerful technique used to trace the journey of molecules through chemical reactions and biological pathways.[1] Specifically, the incorporation of the stable, NMR-active isotope Nitrogen-15 (^{15}N) into organic molecules provides an invaluable tool for mechanistic elucidation, metabolic studies, and advanced materials science.[2][3][4] This application note provides a comprehensive, field-tested protocol for the synthesis, purification, and characterization of ^{15}N-labeled nitrobenzene. Nitrobenzene-^{15}N serves as a critical precursor for a wide array of other labeled compounds, such as aniline-^{15}N, and is a valuable tracer for environmental and pharmacological research. This guide is intended for researchers, chemists, and drug development professionals, offering detailed methodologies, the scientific rationale behind key steps, and robust analytical validation procedures.

Critical Safety Considerations: Handling Nitrobenzene

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Nitrobenzene is a highly toxic substance and a suspected carcinogen that requires meticulous handling in a controlled laboratory environment.[5][6][7] Exposure can occur via inhalation, ingestion, and skin absorption.[6][7]

Before beginning any work, the user must:

- Consult the Material Safety Data Sheet (MSDS/SDS): Review the most current SDS for nitrobenzene and all other reagents used in this protocol.[5][8][9]
- Work in a Certified Fume Hood: All handling of nitrobenzene and volatile reagents must be performed within a properly functioning chemical fume hood to prevent inhalation of vapors.[9]
- Utilize Personal Protective Equipment (PPE):
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., Viton, Butyl Rubber).[10] Always inspect gloves before use and use proper removal techniques to avoid skin contact.[8]
  - Eye Protection: Chemical splash goggles and a face shield are mandatory.[6][8]
  - Lab Coat: A flame-resistant lab coat or chemical-resistant apron should be worn over personal clothing.
- Emergency Preparedness:
  - Ensure an emergency shower and eyewash station are immediately accessible.[10]
  - In case of skin contact, immediately wash the affected area with soap and plenty of water and seek medical attention.[5][8][9]
  - Have spill control materials (e.g., absorbent pads, sand) readily available.[6][9]
- Waste Disposal: Dispose of all nitrobenzene-contaminated waste, including gloves and glassware, in appropriately labeled hazardous waste containers according to institutional and local regulations.[9]

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Principle of Synthesis: Electrophilic Aromatic Nitration

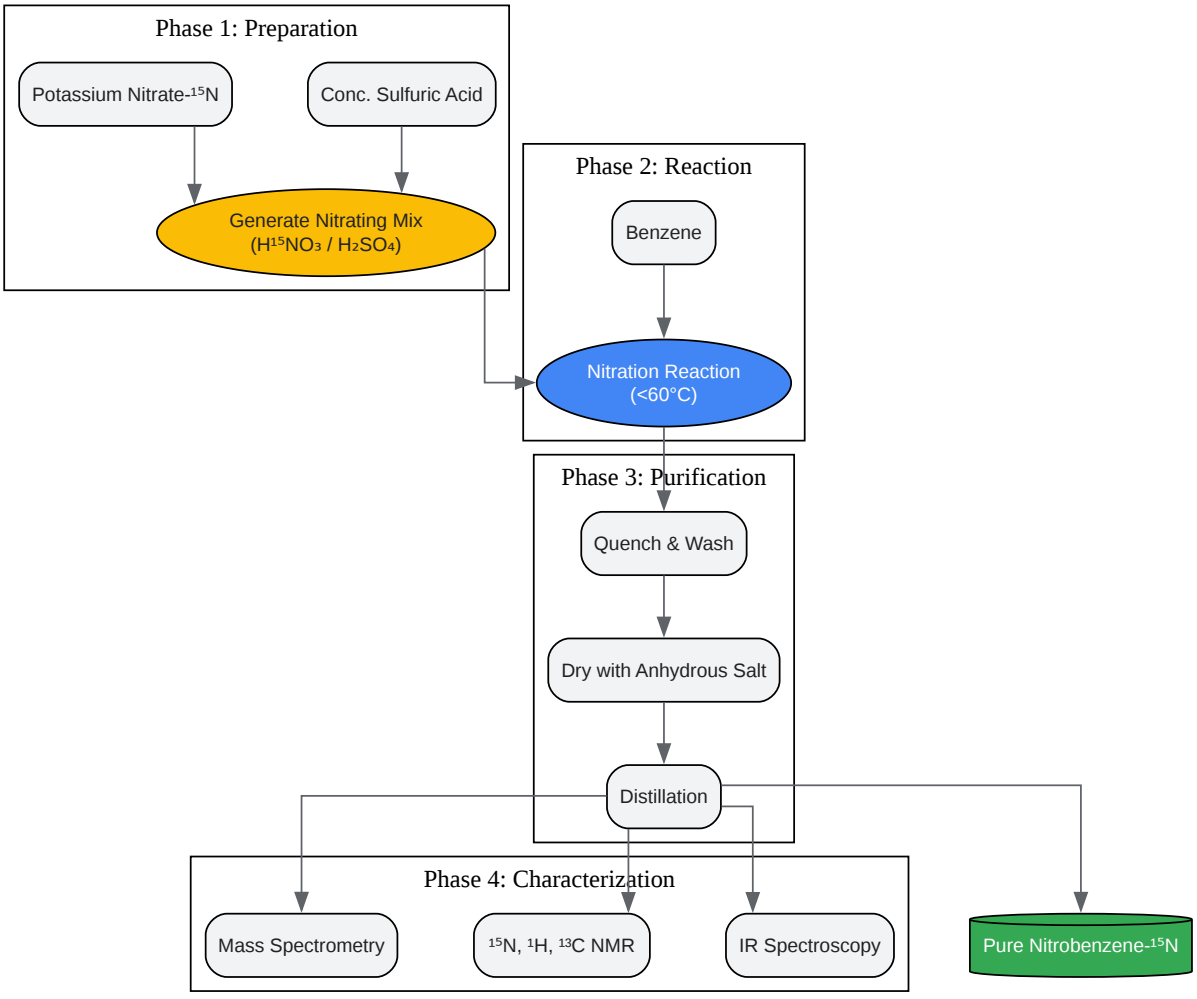
The synthesis of Nitrobenzene-^{15}N is achieved through the electrophilic aromatic substitution of benzene. This classic reaction involves the generation of a highly reactive electrophile, the ^{15}N-labeled nitronium ion ($^{15}NO_2^+$). The nitronium ion is typically produced in situ by the reaction of a ^{15}N-labeled nitrate source, such as potassium nitrate-^{15}N ($K^{15}NO_3$), with concentrated sulfuric acid. The sulfuric acid acts as both a catalyst and a dehydrating agent, protonating the nitric acid to facilitate the loss of a water molecule and form the nitronium ion.

The rationale for this approach is its high efficiency and the commercial availability of ^{15}N-labeled nitrate salts, which serve as the isotopic source. Temperature control is a critical parameter in this reaction; maintaining a temperature below 60°C is essential to prevent the formation of dinitrated byproducts.

Experimental Workflow and Reaction

The overall process involves the preparation of the nitrating mixture, the controlled nitration of benzene, and subsequent purification and analytical validation of the final product.

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Caption: Overall experimental workflow for the synthesis and characterization of Nitrobenzene-^{15}N.

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Materials and Reagents

Reagent / Material	Grade	Supplier Example	Notes
Potassium Nitrate-^{15}N ($K^{15}NO_3$)	≥98% ^{15}N enrichment	Sigma-Aldrich, CIL	The source of the isotopic label.
Concentrated Sulfuric Acid (H_2SO_4)	ACS Reagent, 95-98%	Fisher Scientific	Handle with extreme care.
Benzene	ACS Reagent, ≥99%	VWR	Carcinogen; handle in fume hood only.
Dichloromethane (DCM)	ACS Reagent	Major Chemical	For extraction.
Sodium Bicarbonate ($NaHCO_3$)	Saturated Solution	-	For neutralization wash.
Anhydrous Magnesium Sulfate ($MgSO_4$)	Laboratory Grade	-	For drying the organic layer.
Deionized Water (H_2O)	Type I	-	For washing steps.

Step-by-Step Synthesis Protocol

- Preparation of the ^{15}N-Nitrating Mixture:
  - In a 100 mL round-bottom flask equipped with a magnetic stir bar and situated in an ice bath, carefully and slowly add 15 mL of concentrated H_2SO_4.
  - While stirring, add 5.0 g of $K^{15}NO_3$ in small portions. Ensure the temperature of the mixture is maintained below 10°C during the addition.
  - After the addition is complete, allow the mixture to stir in the ice bath for 15 minutes to ensure the complete formation of ^{15}N-nitric acid.
- Nitration of Benzene:

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- To the ^{15}N-nitrating mixture, add a dropping funnel.
- Slowly add 4.0 mL of benzene dropwise over a period of 30 minutes. Causality: A slow, controlled addition is crucial to manage the exothermic reaction and prevent the temperature from rising excessively, which would lead to unwanted dinitration.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Then, gently warm the mixture to 50-55°C using a water bath for 45 minutes. Monitor the temperature closely with a thermometer. Do not exceed 60°C.

- Work-up and Purification:
  - Cool the reaction mixture back down to room temperature.
  - Carefully pour the mixture over 100 g of crushed ice in a 500 mL beaker. This will quench the reaction and dilute the strong acid.
  - Transfer the contents to a separatory funnel. The lower layer will be the aqueous acid, and the upper, yellowish, oily layer is the crude nitrobenzene-^{15}N.
  - Separate the layers and discard the aqueous layer.
  - Wash the organic layer sequentially with:
    - 50 mL of cold deionized water.
    - 50 mL of saturated sodium bicarbonate solution (to neutralize residual acid).
    - 50 mL of deionized water.
  - Transfer the washed organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate.
  - Gravity filter the dried product to remove the drying agent.
  - Purify the crude product via simple distillation. Collect the fraction boiling at approximately 210-211°C. The final product should be a pale yellow oil.

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Chemical Mechanism

The core of the synthesis is the attack of the benzene pi-system on the ^{15}N-labeled nitronium ion.

Step 2: Electrophilic Attack & Deprotonation

Benzene + $^{15}NO_2^+$ -> [Arenium Ion Intermediate] -> Nitrobenzene-^{15}N + H^+

Step 1: Formation of ^{15}N-Nitronium Ion

$H_2{}^{15}NO_3^+$ -> $^{15}NO_2^+$ + H_2O

$H^{15}NO_3$ + H_2SO_4 <=> $H_2{}^{15}NO_3^+$ + HSO_4^-

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Caption: The two-step mechanism for the electrophilic nitration of benzene with a ^{15}N label.

Analytical Characterization

Validation of ^{15}N incorporation and product purity is essential. The following techniques provide a comprehensive characterization.

Mass Spectrometry (MS)

Mass spectrometry directly confirms the successful incorporation of the ^{15}N isotope.

- Technique: Electron Impact Mass Spectrometry (EI-MS) or Electrospray Ionization (ESI-MS).
- Expected Result: Unlabeled nitrobenzene has a molecular weight of 123.11 g/mol , with a molecular ion peak (M^+) at m/z = 123. The successful synthesis of Nitrobenzene-^{15}N will result in a molecular ion peak (M^+) at m/z = 124, a +1 shift corresponding to the replacement of a ^{14}N atom with a ^{15}N atom.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides structural confirmation and is the primary analytical method for leveraging the ^{15}N label.[3] Unlike the quadrupolar ^{14}N nucleus, the spin-1/2 property of ^{15}N allows for the acquisition of sharp, high-resolution NMR signals.[11][12][13]

- ^{15}N NMR: This is the most direct method to observe the label.
  - Expected Chemical Shift: The ^{15}N chemical shift for the nitro group in nitrobenzene is expected in the range of +370 to +385 ppm (referenced relative to liquid ammonia at 0 ppm).[13][14] The large spectral dispersion of ^{15}N NMR makes signal assignment unambiguous.[11]
- ^{1}H and ^{13}C NMR: While the spectra will be very similar to unlabeled nitrobenzene, subtle long-range couplings (e.g., $^{3}J(^{15}N, ^{1}H)$ or $^{2}J(^{15}N, ^{13}C)$) may be observable with high-resolution instruments, providing further confirmation of the label's position.

Infrared (IR) Spectroscopy

The change in mass from ^{14}N to ^{15}N affects the vibrational frequencies of the nitro group.

- Expected Result: The characteristic asymmetric and symmetric N-O stretching frequencies will shift to lower wavenumbers. For unlabeled nitrobenzene, these are typically observed around 1525 cm^{-1} and 1345 cm^{-1}, respectively. For Nitrobenzene-^{15}N, these peaks are expected to shift downwards by approximately 20-40 cm^{-1}, a phenomenon confirmed in previous spectroscopic studies.[15]

Summary of Analytical Data

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Analysis Technique	Unlabeled Nitrobenzene ($C_6H_5{}^{14}NO_2$)	^{15}N-Labeled Nitrobenzene ($C_6H_5{}^{15}NO_2$)	Rationale for Difference
Molecular Weight	123.11 g/mol	124.11 g/mol	Mass increase from ^{15}N isotope.
MS (M^+ Peak)	m/z = 123	m/z = 124	Direct detection of isotopic mass.
^{15}N NMR Shift	N/A (Broad ^{14}N signal)	~ +380 ppm	^{15}N is a spin-1/2 nucleus.
IR (ν_asym N-O)	~ 1525 cm^{-1}	~ 1490 cm^{-1}	Isotopic effect on bond vibration.
IR (ν_sym N-O)	~ 1345 cm^{-1}	~ 1310 cm^{-1}	Isotopic effect on bond vibration.

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